

# Unveiling the Quasi-Stable Nature of Bismuth-209: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bismuth*

Cat. No.: *B147881*

[Get Quote](#)

For Immediate Release

Orsay, France - A comprehensive technical guide released today delves into the isotopic composition and remarkable stability of **Bismuth-209** ( $^{209}\text{Bi}$ ), an isotope once considered the heaviest stable nucleus. This document provides researchers, scientists, and drug development professionals with a detailed analysis of its properties, the experimental evidence of its ultra-long-lived radioactivity, and the methodologies used in this discovery.

Natural **bismuth** is unique in that it is considered a monoisotopic element, composed entirely of a single isotope:  $^{209}\text{Bi}$ . For decades,  $^{209}\text{Bi}$  was celebrated as the heaviest stable isotope in existence. However, theoretical models predicted its metastability, suggesting it should undergo alpha decay. This was experimentally confirmed in 2003 by a team at the Institut d'Astrophysique Spatiale in Orsay, France, who detected the faint alpha decay of  $^{209}\text{Bi}$ , revealing its true nature as a primordial radionuclide with an exceptionally long half-life.

## Isotopic and Decay Properties of Bismuth-209

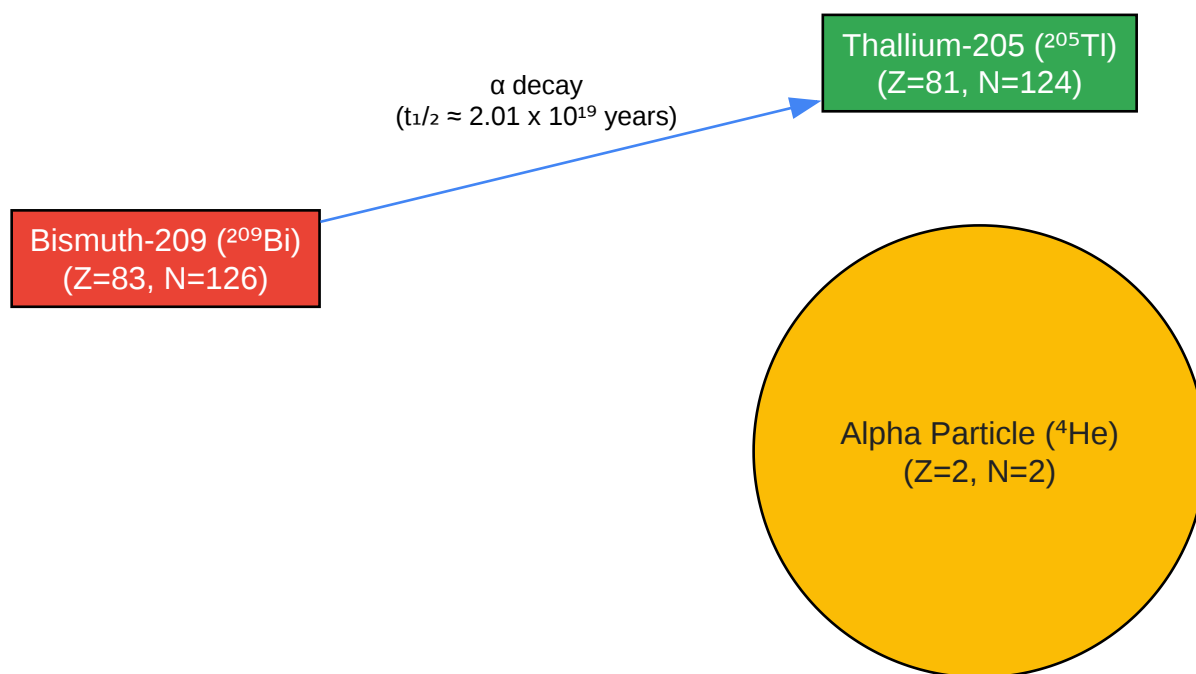
The following table summarizes the key quantitative data regarding the isotopic composition and decay characteristics of **Bismuth-209**.

Property	Value
Natural Abundance	100%
Atomic Mass	208.9803987 u
Protons (Z)	83
Neutrons (N)	126
Decay Mode	Alpha ( $\alpha$ ) Decay
Decay Product	Thallium-205 ( $^{205}\text{Tl}$ )
Half-Life ( $t_{1/2}$ )	$(2.01 \pm 0.08) \times 10^{19}$ years
Decay Energy	3.137 MeV
Specific Activity	$\sim 3.16 \times 10^{-6}$ Bq/g

The half-life of **Bismuth-209** is more than a billion times the estimated age of the universe, making its radioactivity practically negligible and undetectable by conventional means for most applications.<sup>[1][2][3][4]</sup> This extreme stability is attributed to its nucleus having a "magic number" of 126 neutrons.<sup>[2]</sup>

## The Alpha Decay of Bismuth-209

The alpha decay of **Bismuth-209** is a quantum tunneling phenomenon where the nucleus emits an alpha particle (a helium nucleus,  $^4\text{He}$ ) to transition to a more stable state, becoming Thallium-205.



[Click to download full resolution via product page](#)

Alpha decay pathway of **Bismuth**-209 to Thallium-205.

## Experimental Protocol: Detection of $^{209}\text{Bi}$ Alpha Decay

The groundbreaking 2003 experiment that first detected the alpha decay of **Bismuth**-209 utilized a highly sensitive technique involving scintillating bolometers operating at cryogenic temperatures.[1]

Objective: To detect the low-energy alpha particles emitted from the decay of  $^{209}\text{Bi}$  and measure its half-life.

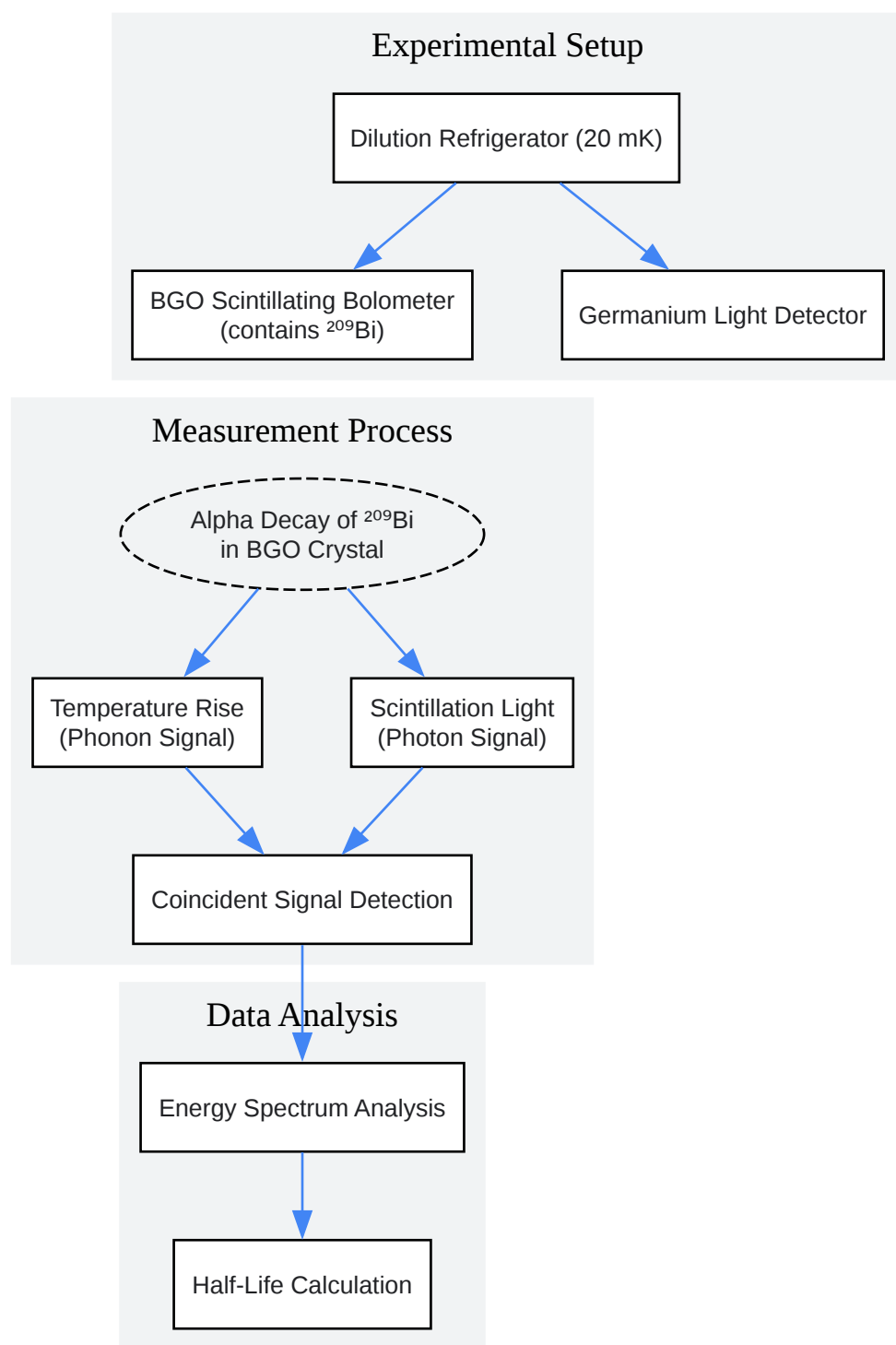
Materials and Equipment:

- Detector: A scintillating bolometer composed of **bismuth** germanate ( $\text{Bi}_4\text{Ge}_3\text{O}_{12}$ , BGO) crystals. Two measurements were performed with detectors containing 31 grams and 62 grams of **bismuth**.[3]
- Secondary Detector: A thin germanium disk to register scintillation light from particle interactions.

- Cryogenic System: A dilution refrigerator capable of cooling the detectors to 20 millikelvin (mK).
- Reflecting Cavity: To enclose the detectors and maximize light collection.
- Data Acquisition System: To record voltage pulses corresponding to energy deposition.

#### Methodology:

- Detector Cooling: The BGO crystal and the germanium light detector were placed inside a reflecting cavity and cooled to an operating temperature of 20 mK using a dilution refrigerator.
- Alpha Particle Detection: When a  $^{209}\text{Bi}$  nucleus within the BGO crystal decays, the emitted alpha particle deposits its energy within the crystal, causing a minute increase in temperature.
- Signal Transduction: This temperature rise is measured as a voltage pulse, with the amplitude of the pulse being directly proportional to the energy of the alpha particle.
- Scintillation Light Detection: Simultaneously, the alpha particle interaction in the BGO crystal produces a faint flash of light (scintillation). This light is detected by the adjacent germanium photodetector.
- Coincidence Measurement: The coincident detection of a heat signal (from the BGO) and a light signal (from the germanium detector) provides a clear signature of an alpha decay event, effectively discriminating against background radiation.
- Data Collection: The experiment was run for a period of five days, during which 128 alpha decay events were recorded.[3]
- Energy Spectrum Analysis: The energy of the detected alpha particles was measured to be 3.14 MeV.[3]
- Half-Life Calculation: By knowing the number of **bismuth** atoms in the detector and the number of decay events observed over the measurement period, the half-life was calculated to be approximately  $1.9 \times 10^{19}$  years.[3]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Experimental detection of alpha-particles from the radioactive decay of natural bismuth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [PDF] Experimental detection of  $\alpha$ -particles from the radioactive decay of natural bismuth | Semantic Scholar [semanticscholar.org]
- 3. physicsworld.com [physicsworld.com]
- 4. Experimental detection of  $\alpha$ -particles from the radioactive decay of natural bismuth [ideas.repec.org]
- To cite this document: BenchChem. [Unveiling the Quasi-Stable Nature of Bismuth-209: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147881#isotopic-composition-and-stability-of-bismuth-209]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)